

Introduction: The Strategic Importance of Halogenated Benzoates

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Compound of Interest

Compound Name: *Methyl 4-bromo-2-fluoro-5-methoxybenzoate*

CAS No.: 1427360-09-5

Cat. No.: B1459598

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Halogenated benzoic acid derivatives are a cornerstone of modern medicinal chemistry. The incorporation of halogen atoms, particularly fluorine and bromine, into a phenyl ring can profoundly influence a molecule's physicochemical properties. These substitutions can modulate lipophilicity, metabolic stability, binding affinity to biological targets, and pharmacokinetic profiles. The presence of a methoxy group further adds to the electronic and steric diversity of these compounds, making them versatile scaffolds for the synthesis of complex molecular architectures.

While direct commercial sources for **Methyl 4-bromo-2-fluoro-5-methoxybenzoate** are not readily found, a number of its isomers are available and serve similar roles in synthetic chemistry. This guide will focus on these analogs to provide a relevant and practical resource.

Physicochemical Properties and Supplier Information

The properties and availability of key isomers of bromo-fluoro-methoxy-substituted methyl benzoates are summarized below. It is important to note that pricing is subject to change and depends on the supplier, purity, and quantity.

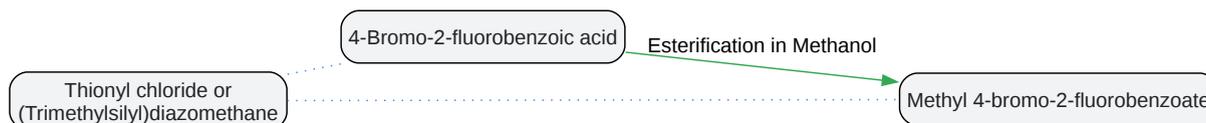
Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Representative Supplier(s)	Indicative Price (USD per gram)
Methyl 4-bromo-2-methoxybenzoate	139102-34-4	C ₉ H ₉ BrO ₃	245.07	Sigma-Aldrich[1]	~\$17.80 (for 10g)[1]
Methyl 5-bromo-2-fluoro-4-methoxybenzoate	949465-86-5	C ₉ H ₈ BrFO ₃	263.06	BLD Pharm[2]	Inquire for pricing
Methyl 4-bromo-2-fluoro-6-methoxybenzoate	1427415-25-5	C ₉ H ₈ BrFO ₃	263.06	J&K Scientific[3]	Inquire for pricing
Methyl 2-bromo-4-fluoro-5-methoxybenzoate	1007455-22-2	C ₉ H ₈ BrFO ₃	263.06	Sigma-Aldrich[4]	Inquire for pricing
4-Bromo-2-fluoro-5-methoxybenzotrile	Not specified	C ₈ H ₅ BrFNO	230.03	Smolecule[5]	Inquire for pricing

Synthesis of Substituted Benzoates

The synthesis of these halogenated benzoates typically involves multi-step sequences starting from commercially available precursors. The choice of synthetic route is often dictated by the desired substitution pattern on the aromatic ring.

General Synthesis Workflow

A common strategy for synthesizing compounds like Methyl 4-bromo-2-fluorobenzoate involves the esterification of the corresponding carboxylic acid.



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Caption: General workflow for the synthesis of Methyl 4-bromo-2-fluorobenzoate.

Detailed Experimental Protocol: Synthesis of Methyl 4-bromo-2-fluorobenzoate

This protocol describes the esterification of 4-bromo-2-fluorobenzoic acid, a common precursor.

Materials:

- 4-bromo-2-fluorobenzoic acid
- Methanol (reagent grade)
- Thionyl chloride
- Ethyl acetate
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Round-bottom flask
- Magnetic stirrer

- Ice bath
- Rotary evaporator

Procedure:

- To a stirred solution of 4-bromo-2-fluorobenzoic acid (1.0 eq.) in methanol, slowly add thionyl chloride (2.0 eq.) at 0 °C.
- Allow the reaction mixture to warm to room temperature and continue stirring for 12 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, remove the methanol under reduced pressure.
- Dilute the residue with ethyl acetate.
- Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution, deionized water, and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to yield the crude product.
- Purify the product by column chromatography if necessary to obtain pure methyl 4-bromo-2-fluorobenzoate.[6]

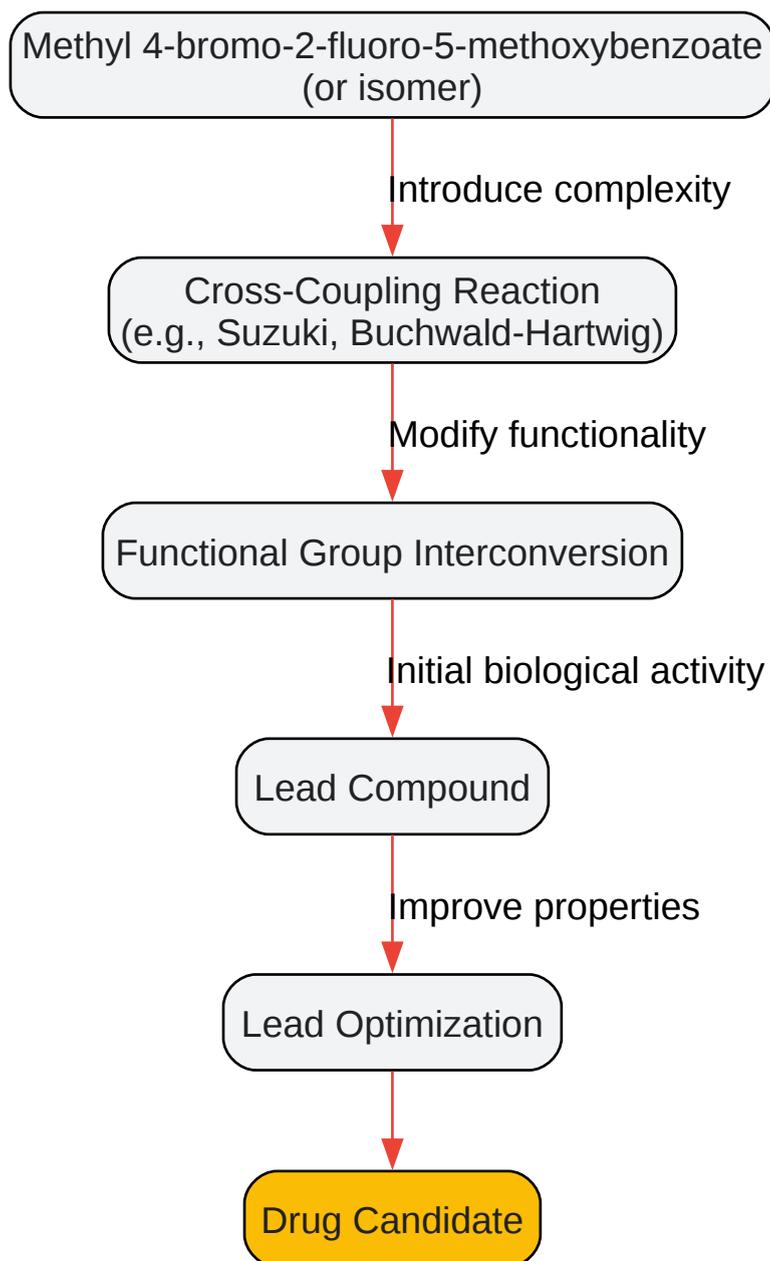
Applications in Drug Discovery and Medicinal Chemistry

Substituted benzoates are pivotal intermediates in the synthesis of a wide array of pharmacologically active molecules. The specific substitution pattern of bromine, fluorine, and methoxy groups can be strategically utilized to target various biological pathways.

Role as a Key Building Block

These compounds serve as versatile building blocks in cross-coupling reactions, such as Suzuki-Miyaura and Buchwald-Hartwig aminations, to construct more complex molecular

frameworks.[5][7] For instance, 4-Bromo-2-fluorobenzoic acid is a key starting material for the synthesis of Enzalutamide, a non-steroidal antiandrogen used in the treatment of prostate cancer.[7]



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Caption: Role of substituted benzoates in a typical drug discovery pipeline.

Potential Biological Activity

Research on related structures suggests that compounds like Methyl 4-bromo-2-fluorobenzoate could exhibit a range of biological activities. For example, halogenated benzoate derivatives have been investigated for their antimicrobial and anticancer properties.[8] Molecular docking studies on Methyl 4-bromo-2-fluorobenzoate have suggested its potential as an antifungal agent.[8] The unique electronic properties conferred by the fluorine and bromine atoms can enhance interactions with biological targets.

Safety and Handling

As with all laboratory chemicals, proper safety precautions must be observed when handling **Methyl 4-bromo-2-fluoro-5-methoxybenzoate** and its isomers.

- General Handling: Use in a well-ventilated area, preferably in a fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Health Hazards: These compounds may cause skin, eye, and respiratory irritation.[9] Some related compounds are harmful if swallowed, in contact with skin, or if inhaled.[10]
- First Aid Measures:
 - Skin Contact: Immediately wash with plenty of soap and water.[9]
 - Eye Contact: Rinse cautiously with water for several minutes.[9]
 - Inhalation: Move the person to fresh air.[9]
 - Ingestion: Do NOT induce vomiting. Seek immediate medical attention.[11]
- Storage: Store in a tightly closed container in a dry and well-ventilated place.

Always consult the Safety Data Sheet (SDS) provided by the supplier for specific handling and safety information.[9][11]

Conclusion

Methyl 4-bromo-2-fluoro-5-methoxybenzoate and its isomers represent a class of highly valuable and versatile intermediates in organic synthesis, particularly within the realm of drug discovery. Their unique substitution patterns provide a powerful tool for medicinal chemists to

fine-tune the properties of lead compounds. While the exact target compound of this guide may require custom synthesis, the availability of its structural isomers offers a wealth of opportunities for researchers to advance their projects. A thorough understanding of their synthesis, reactivity, and handling is crucial for leveraging their full potential in the development of novel therapeutics and materials.

References

- PubChem. (n.d.). Methyl 4-bromo-5-fluoro-2-hydroxybenzoate.
- Sigma-Aldrich. (n.d.). Methyl 4-bromo-2-methoxybenzoate 98%.
- BLD Pharm. (n.d.). Methyl 5-bromo-2-fluoro-4-methoxybenzoate.
- J&K Scientific. (n.d.). Methyl 4-bromo-2-fluoro-6-methoxybenzoate.
- Smolecule. (n.d.). Buy 4-Bromo-2-fluoro-5-methoxybenzonitrile.
- Sigma-Aldrich. (n.d.). methyl 2-bromo-4-fluoro-5-methoxybenzoate.
- MilliporeSigma. (n.d.). Dodecyltrimethylammonium chloride.
- Apollo Scientific. (n.d.). SAFETY DATA SHEET.
- Julie, A., et al. (2021).
- Google Patents. (n.d.). Synthesis method of 4-bromo-2-cyano-5-fluorobenzoic acid methyl ester.
- ChemicalBook. (n.d.). Methyl 4-bromo-2-fluorobenzoate synthesis.
- BenchChem. (2023). 4-bromo-2,5-difluorobenzoic acid: Preparation and Applications in Bioorganic Chemistry.
- Thermo Fisher Scientific. (2025). SAFETY DATA SHEET.
- Pharmaffiliates. (n.d.). 2,5-Dioxopyrrolidin-1-yl ((3S,3aR,6aS)-hexahydrofuro[2,3-b]furan-3-yl) Carbonate.
- FAQ. (2022). What are the applications and synthesis methods of 4-Bromo-2-fluorobenzoic acid?

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Sources

- [1. 4-溴-2-甲氧基苯甲酸甲酯 98% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [2. 949465-86-5|Methyl 5-bromo-2-fluoro-4-methoxybenzoate|BLD Pharm \[bldpharm.com\]](#)

- [3. jk-sci.com \[jk-sci.com\]](#)
- [4. methyl 2-bromo-4-fluoro-5-methoxybenzoate | 1007455-22-2 \[sigmaaldrich.com\]](#)
- [5. Buy 4-Bromo-2-fluoro-5-methoxybenzotrile \[smolecule.com\]](#)
- [6. Methyl 4-bromo-2-fluorobenzoate synthesis - chemicalbook \[chemicalbook.com\]](#)
- [7. Page loading... \[wap.guidechem.com\]](#)
- [8. dergipark.org.tr \[dergipark.org.tr\]](#)
- [9. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [10. Methyl 4-bromo-5-fluoro-2-hydroxybenzoate | C8H6BrFO3 | CID 66887268 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [11. store.apolloscientific.co.uk \[store.apolloscientific.co.uk\]](#)
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